

Part 1: Chemical Profile & Quantitative Hazard Assessment

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Compound of Interest

Compound Name: 3-Azabicyclo[3.3.1]nonan-9-one

CAS No.: 86949-84-0

Cat. No.: B3194842

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To design an effective disposal protocol, we must first understand the physicochemical properties and quantitative toxicity metrics of the waste material. Drain disposal of **3-Azabicyclo[3.3.1]nonan-9-one** is strictly prohibited. The EPA mandates that inherently toxic and biologically active laboratory chemicals be segregated and destroyed via high-temperature incineration to prevent environmental persistence[3][4].

Table 1: Physicochemical & Regulatory Profile

Parameter	Specification
Chemical Name	3-Azabicyclo[3.3.1]nonan-9-one
Common Derivatives	9-Benzyl-9-azabicyclo[3.3.1]nonan-3-one
Molecular Formula	C8H13NO (Parent)
Molecular Weight	139.19 g/mol
Physical State	Solid / Crystalline Powder
EPA Waste Classification	Managed as Toxic/U-Listed equivalent

| Chemical Incompatibilities | Strong oxidizers, strong acids |

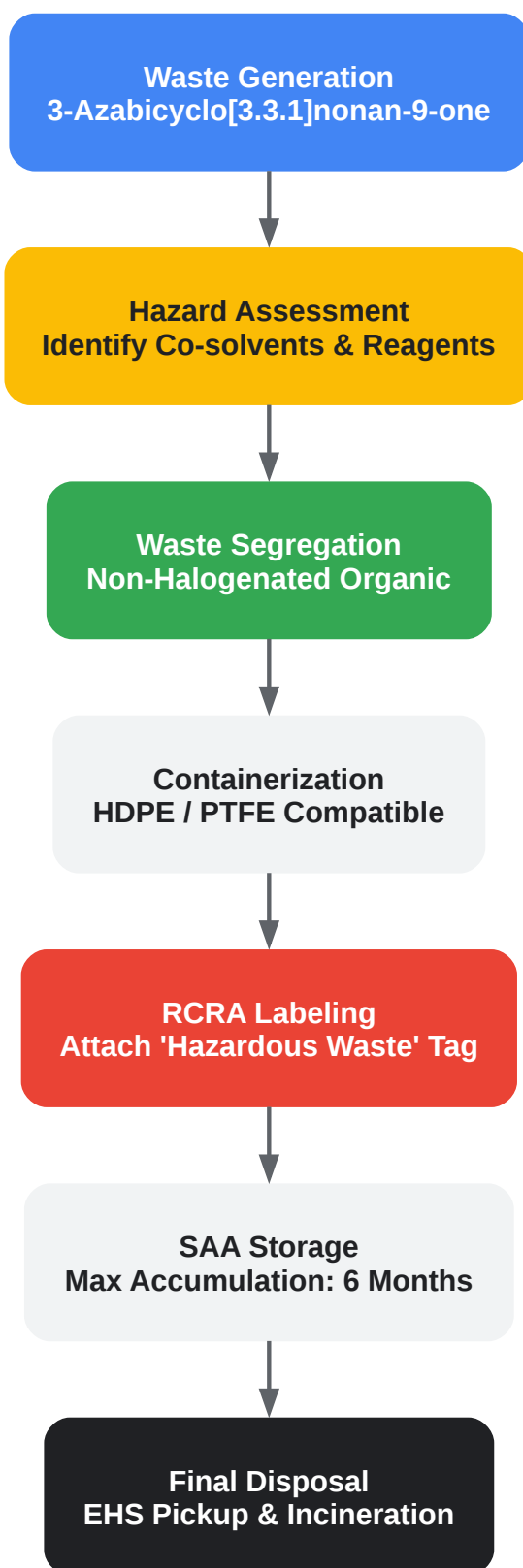
Table 2: Quantitative Biological Activity & Toxicity Metrics

Derivative / Application	Observed Biological Activity	Reference
Thiazole-substituted derivatives	Inhibition of metastatic cancer cell migration (IC50 ~176 nM)	[5]
Hydrazone derivatives	Significant cytotoxicity against human cancer cell lines	[6]
Imidazoline mixtures	Carbon steel corrosion inhibition (97.2% efficiency at 0.10 ppm)	[2]

| O-methyloxime derivatives | Phototoxicity and structural stabilization via N—H⋯π interactions [[7] |

Part 2: Standard Operating Procedure (SOP) for Routine Disposal

Mechanistic Rationale: Proper segregation prevents exothermic reactions between incompatible waste streams (e.g., amines reacting with strong oxidizers). We mandate the use of High-Density Polyethylene (HDPE) or Polytetrafluoroethylene (PTFE) containers because secondary and tertiary amines can degrade standard polyethylene terephthalate (PET) plastics over prolonged exposure.



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Workflow for segregation, containerization, and disposal of **3-Azabicyclo[3.3.1]nonan-9-one** waste.

Step-by-Step Disposal Methodology

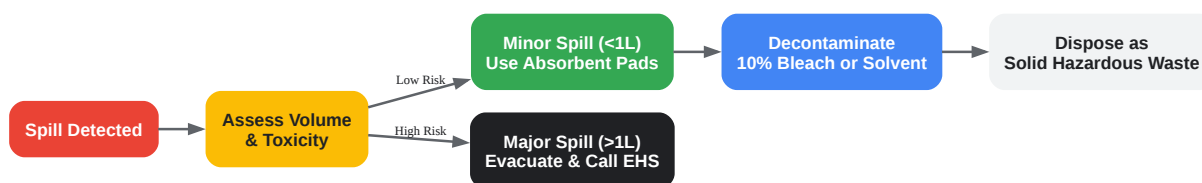
- Waste Characterization & Segregation
 - Action: Identify all co-solvents and reagents mixed with the **3-Azabicyclo[3.3.1]nonan-9-one** waste.
 - Validation: Ensure the mixture contains no strong oxidizers. If halogens (e.g., dichloromethane) are present, route the mixture to "Halogenated Organic Waste." Otherwise, route to "Non-Halogenated Organic Waste."
- Container Selection
 - Action: Select an intact, chemically compatible HDPE or PTFE container.
 - Validation: Visually inspect the container for micro-fractures or residual incompatible chemicals before transferring the waste.
- Transfer & pH Verification
 - Action: Transfer the waste inside a certified chemical fume hood. If the waste is highly basic (pH > 10) due to the amine functional group, neutralize to pH 6-8 using dilute hydrochloric acid (1M HCl) only if pre-approved by your site's Environmental Health and Safety (EHS) plan.
 - Validation: Test the final pH with indicator strips before sealing the container to prevent pressure buildup from unexpected reactions.
- RCRA-Compliant Labeling
 - Action: Attach a standard "Hazardous Waste" tag immediately upon the first drop of waste entering the container.
 - Validation: The tag must list the full chemical name ("**3-Azabicyclo[3.3.1]nonan-9-one**"), concentration, and date of first accumulation. Abbreviations, acronyms, and chemical

formulas are legally prohibited under OSHA Hazard Communication Standards[4].

- Satellite Accumulation Area (SAA) Storage
 - Action: Store the sealed container in a designated SAA with secondary containment.
 - Validation: Audit the SAA weekly. Ensure the accumulation time does not exceed the EPA Subpart K maximum limit of six months[3][8].
- EHS Hand-off
 - Action: Submit a waste pickup request to your institutional EHS or certified waste broker for high-temperature incineration[9].

Part 3: Spill Response & Emergency Management

In the event of an accidental release, immediate containment is required to prevent aerosolization of the powder or the spread of a concentrated liquid solution.



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Decision matrix and response pathway for **3-Azabicyclo[3.3.1]nonan-9-one** laboratory spills.

Step-by-Step Remediation Protocol

- Assessment: Determine if the spill is minor (< 100g solid or < 1L dilute solution) or major. For major spills, evacuate the laboratory immediately and contact EHS[9].
- Containment: Don appropriate PPE (nitrile gloves, lab coat, safety goggles). Surround the spill with inert absorbent material (e.g., vermiculite or universal spill pads).
- Neutralization & Collection: Carefully sweep the solid or absorb the liquid. Causality Note: Do not use water to clean up the initial dry powder, as it may increase the surface area of

contamination and facilitate skin absorption. Instead, use a damp paper towel with a 10% bleach solution or an appropriate organic solvent (e.g., ethanol) for final surface decontamination.

- Disposal of Spill Materials: Place all contaminated pads, gloves, and sweepings into a heavy-duty hazardous waste bag. Label as "Solid Hazardous Waste contaminated with **3-Azabicyclo[3.3.1]nonan-9-one**" and process through your standard EHS pickup[8].

References

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- How to Dispose of Chemical Waste - Case Western Reserve University EHS. [4](#)
- Laboratory Environmental Sample Disposal Information Document - Environmental Protection Agency (EPA). [9](#)
- Hazardous Waste Disposal Guide - Northwestern University Research Safety. [8](#)
- Cytotoxic and Antioxidant Activity of a Set of Hetero Bicyclic Methylthiadiazole Hydrazones: A Structure-Activity Study - PubMed Central (PMC). [6](#)
- Discovery of a Series of Thiazole Derivatives as Novel Inhibitors of Metastatic Cancer Cell Migration and Invasion - ACS Publications. [5](#)
- 2,4-Bis(2-methylphenyl)-**3-azabicyclo[3.3.1]nonan-9-one** O-methyloxime - R Discovery. [7](#)

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